

Application Note: Dilution Series Protocols for Histamine PC20 Determination

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Compound of Interest

Compound Name: *Histamine bisphosphate monohydrate*

CAS No.: 23297-93-0; 51-74-1

Cat. No.: B2372502

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Abstract & Clinical Utility

The determination of the Provocative Concentration causing a 20% fall in FEV1 (PC20) using histamine is a gold-standard method for quantifying Bronchial Hyperresponsiveness (BHR). While Methacholine is often used for its longer shelf-life, Histamine provides a direct assessment of airway smooth muscle sensitivity via the H1-receptor pathway. This application note provides a rigorous, standardized protocol for preparing histamine dilution series and executing the challenge, compliant with ERS/ATS technical standards.

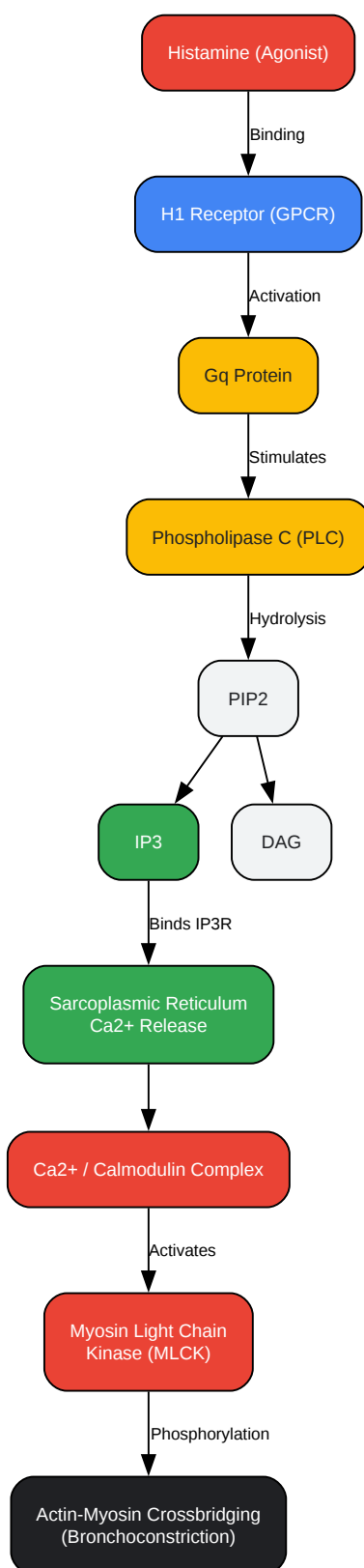
Key Application: Diagnosis of asthma, assessment of therapeutic efficacy in clinical trials, and occupational safety screening.

Mechanistic Grounding: The Histamine Pathway

Understanding the molecular target is critical for interpreting variability in PC20 results. Unlike methacholine (a muscarinic agonist), histamine acts via Gq-protein coupled H1 receptors.

Figure 1: Histamine-Induced Bronchoconstriction Pathway

Caption: Signal transduction pathway from Histamine binding to Smooth Muscle Contraction.



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Pre-Analytical Phase: Safety & Contraindications

Before preparing reagents, subject eligibility must be confirmed to prevent severe adverse events.

Absolute Contraindications

- Severe airflow limitation (FEV1 < 50% predicted or < 1.0 L).
- Heart attack or stroke within the last 3 months.
- Uncontrolled hypertension or aortic aneurysm.

Medication Washout (Critical)

Failure to adhere to washout periods will result in false-negative (elevated) PC20 values.

Drug Class	Examples	Washout Period
SABA	Albuterol, Salbutamol	6–8 hours
LABA	Salmeterol, Formoterol	24–48 hours
Antihistamines	Cetirizine, Loratadine	72 hours – 7 days
LAMA	Tiotropium	24 hours – 1 week

“

Authoritative Note: Antihistamines are specific antagonists to this challenge. Unlike Methacholine, where antihistamines have little effect, they must be withheld for Histamine challenges [1].

Reagent Preparation: The Dilution Series

CRITICAL SAFETY WARNING: Histamine is available as Histamine Base and Histamine Acid Phosphate (salt).

- Molecular Weight (Base): ~111.15
- Molecular Weight (Phosphate Salt): ~307.14^[1]
- Conversion Factor: 2.75 mg of Histamine Phosphate

1 mg Histamine Base.^[1]

Protocol Standard: All concentrations below refer to Histamine Base. If using the salt, multiply the weight by 2.75.

Preparation of Stock Solution (16 mg/mL or 32 mg/mL)

- Solvent: Phosphate Buffered Saline (PBS) with 0.4% phenol (preservative) is recommended to maintain stability.
- Storage: 4°C in amber glass vials (light sensitive). Stable for 3 months if refrigerated.

Doubling Dilution Protocol (Serial Dilution)

Use a single-channel pipette. Do not use the "carry-over" method without changing tips, as histamine is sticky and can affect low concentrations.

Target Series: 0.03, 0.06, 0.125, 0.25, 0.5, 1, 2, 4, 8, 16, 32 mg/mL.

Step	Source Solution (Conc.)	Volume of Source (mL)	Volume of Diluent (mL)	Final Concentration (mg/mL)
1	Stock (32 mg/mL)	Undiluted	0	32.0
2	Stock (32 mg/mL)	2.0	2.0	16.0
3	Step 2 (16 mg/mL)	2.0	2.0	8.0
4	Step 3 (8 mg/mL)	2.0	2.0	4.0
5	Step 4 (4 mg/mL)	2.0	2.0	2.0
6	Step 5 (2 mg/mL)	2.0	2.0	1.0
7	Step 6 (1 mg/mL)	2.0	2.0	0.5
8	Step 7 (0.5 mg/mL)	2.0	2.0	0.25
9	Step 8 (0.25 mg/mL)	2.0	2.0	0.125
10	Step 9 (0.125 mg/mL)	2.0	2.0	0.06
11	Step 10 (0.06 mg/mL)	2.0	2.0	0.03

Note: Ensure thorough vortexing between each step.

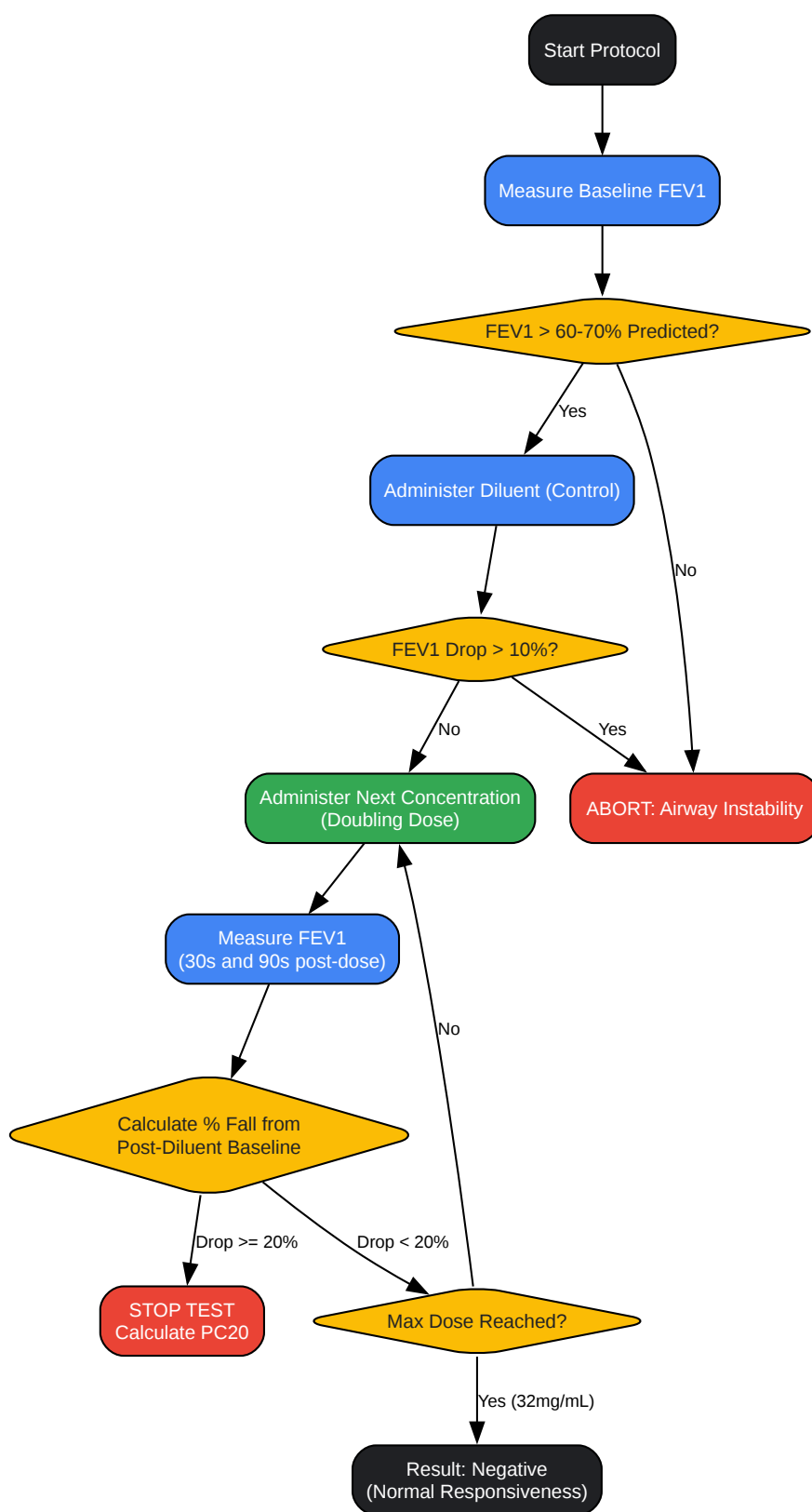
Experimental Protocol: Tidal Breathing vs. Dosimeter

The ERS/ATS 2017 guidelines suggest the 2-minute Tidal Breathing Method (Cockcroft method) is often preferred for clinical diagnosis due to higher sensitivity, though Dosimeter methods are used for research precision [2].

Workflow Diagram

Figure 2: Challenge Protocol Decision Logic

Caption: Step-by-step decision tree for administering the histamine challenge.



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Step-by-Step Execution (Tidal Breathing Method)

- Baseline Spirometry: Perform standard spirometry. Ensure repeatability (within 150mL).
- Diluent Challenge: Nebulize the diluent (PBS/Phenol) for 2 minutes. Subject wears a nose clip and breathes tidally (normal relaxed breathing).
- Post-Diluent Spirometry: Measure FEV1 at 30 and 90 seconds. The highest value is the Control FEV1.
 - Self-Validation: If FEV1 drops >10% from diluent alone, the airways are too unstable. Stop the test.
- Sequential Dosing: Start with 0.03 mg/mL. Nebulize for 2 minutes.
- Measurement: Measure FEV1 at 30 and 90 seconds post-nebulization.
- Progression:
 - If FEV1 fall < 20%: Proceed to next concentration immediately (within 5 mins).
 - If FEV1 fall > 20%: STOP. Administer Salbutamol (2-4 puffs) to reverse bronchoconstriction.

Data Analysis: Calculating PC20

Do not rely on visual estimation. Use Linear Interpolation of the Log Dose.

The Formula

Where:

- = Second-to-last concentration (causing <20% fall).[2]
- = Last concentration (causing >20% fall).[2]
- = % fall in FEV1 at
.[2]

- = % fall in FEV1 at

.

Calculation Example

- Data:
 - At 2.0 mg/mL (), FEV1 fell by 12% ().
 - At 4.0 mg/mL (), FEV1 fell by 28% ().
- Step 1: Log concentrations. $\text{Log}(2) = 0.301$, $\text{Log}(4) = 0.602$.
- Step 2: Apply formula.
- Step 3: Antilog.

.
- Result: $\text{PC}_{20} = 2.83 \text{ mg/mL}$.

Interpretation Guide

PC20 (mg/mL)	Interpretation
> 16	Normal / Negative
4.0 – 16	Borderline BHR
1.0 – 4.0	Mild BHR (Consistent with Asthma)
0.25 – 1.0	Moderate BHR
< 0.25	Severe BHR

Quality Control & Troubleshooting

- Technical Drift: Nebulizers must be calibrated to output 0.13 mL/min ($\pm 10\%$) for the Cockcroft method. If output decreases, PC20 will be falsely high.
- Subject Effort: Poor spirometry technique is the #1 cause of false positives. Ensure flow-volume loops are reproducible before accepting a "drop" in FEV1.
- Safety Net: Always have a "Crash Cart" with epinephrine and oxygen available. While rare, severe laryngospasm can occur with histamine [3].

References

- Cockcroft, D. W., et al. (1977). Bronchial reactivity to inhaled histamine: a method and clinical survey. Clinical Allergy.
- Coates, A. L., et al. (2017). ERS technical standard on bronchial challenge testing: general considerations and performance of methacholine challenge tests. European Respiratory Journal. (Applicable standards for Histamine).
- American Thoracic Society. (2000). Guidelines for Methacholine and Exercise Challenge Testing. (Historical standard referenced for safety protocols).[3]
- Borgstrom, L., et al. (1995). The variability of the PC20/PD20 in histamine bronchoprovocation. Respiratory Medicine.

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Sources

- 1. Histamine Phosphate [dailymed.nlm.nih.gov]
- 2. publications.ersnet.org [publications.ersnet.org]
- 3. publications.ersnet.org [publications.ersnet.org]

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